

High-Purity Dodecylphosphocholine-d25: A Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Dodecylphosphocholine-d25

Cat. No.: B15554056

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Introduction

Dodecylphosphocholine (DPC) is a zwitterionic detergent widely employed in the study of membrane proteins. Its deuterated analogue, **Dodecylphosphocholine-d25** (DPC-d25), is an invaluable tool in structural biology, particularly for Nuclear Magnetic Resonance (NMR) spectroscopy. The substitution of hydrogen with deuterium in the dodecyl chain minimizes interfering proton signals from the detergent in NMR spectra, thereby enhancing the spectral quality of the protein of interest.^{[1][2][3][4]} This application note provides a comprehensive overview of high-purity DPC-d25, including its suppliers, purchasing options, and detailed protocols for its application in membrane protein research.

Suppliers and Purchasing Options

Several reputable suppliers offer high-purity **Dodecylphosphocholine-d25** and its more extensively deuterated counterpart, Dodecylphosphocholine-d38. When selecting a supplier, researchers should consider factors such as isotopic enrichment, chemical purity, available quantities, and the provision of a Certificate of Analysis (CoA).

Supplier	Product Name	Catalog Number	Isotopic Enrichment	Chemical Purity	Available Quantities
CDN Isotopes	n-Dodecyl-d25-phosphocholine	D-7018	98 atom % D[5]	Not specified	50 mg, 100 mg[5]
Cayman Chemical	Dodecylphosphocholine-d38	25996	>99% deuterated forms (d1-d38)[3]	Not specified	25 mg, 50 mg, 100 mg, 250 mg[3]
CymitQuimica	n-Dodecyl-d25-phosphocholine	TR-CDN-D-7018	Not specified	Not specified	100mg[6]
MedchemExpress	Dodecylphosphocholine-d25	HY-116013-d25	Not specified	Not specified	Quote required[7]

Note: Purity and isotopic enrichment levels should always be confirmed by reviewing the lot-specific Certificate of Analysis from the supplier.

Key Physicochemical Properties

Understanding the physicochemical properties of DPC is crucial for designing experiments.

Property	Value
Chemical Formula (d25)	C ₁₇ H ₁₃ D ₂₅ NO ₄ P
Molecular Weight (d25)	~376.62 g/mol [5]
Critical Micelle Concentration (CMC)	~1.1 - 1.5 mM in aqueous solution[6][8][9]

The Critical Micelle Concentration (CMC) is the concentration at which the detergent monomers begin to self-assemble into micelles. For effective solubilization of membrane

proteins, the detergent concentration should be well above the CMC.

Applications in Research and Drug Development

The primary application of **Dodecylphosphocholine-d25** is in the structural determination of membrane proteins by solution NMR spectroscopy.[1][4] Membrane proteins are notoriously difficult to study in their native environment. DPC micelles provide a membrane-mimetic environment that can solubilize and stabilize these proteins, allowing for their structural and functional characterization.[10]

The use of deuterated DPC is particularly advantageous as it significantly reduces the background signal from the detergent's protons, which would otherwise obscure the signals from the protein.[2][4] This leads to cleaner, higher-resolution NMR spectra, facilitating the assignment of protein resonances and the determination of its three-dimensional structure.

In drug development, understanding the structure of a target membrane protein is often a critical step in rational drug design. By enabling high-resolution structural studies, DPC-d25 plays a vital role in elucidating drug binding sites and mechanisms of action for membrane protein targets.

Experimental Protocols

Protocol 1: Solubilization of a Membrane Protein with Dodecylphosphocholine-d25 for NMR Spectroscopy

This protocol provides a general workflow for the solubilization of a membrane protein from a cellular membrane fraction for subsequent NMR analysis.

Materials:

- Membrane fraction containing the protein of interest
- High-purity **Dodecylphosphocholine-d25**
- Solubilization buffer (e.g., 20 mM Tris-HCl, 150 mM NaCl, pH 7.5)
- Ultracentrifuge

- Dialysis tubing (appropriate molecular weight cut-off)
- NMR buffer (e.g., 20 mM Sodium Phosphate, 50 mM NaCl, 10% D₂O, pH 6.5)

Procedure:

- Determine the optimal DPC-d25 concentration: A good starting point is to use a detergent concentration that is at least twice the CMC and a detergent-to-protein ratio (w/w) of 2:1 to 10:1. This may require optimization for each specific protein.
- Prepare the solubilization mixture: Resuspend the membrane fraction in the solubilization buffer. Add the calculated amount of DPC-d25 to the membrane suspension.
- Incubate: Gently mix the suspension at 4°C for 1-4 hours to allow for the solubilization of the membrane proteins.
- Clarify the lysate: Centrifuge the mixture at high speed (e.g., 100,000 x g) for 1 hour at 4°C to pellet non-solubilized material.
- Isolate the solubilized protein: Carefully collect the supernatant, which contains the solubilized protein-DPC-d25 mixed micelles.
- Purify the protein (if necessary): The solubilized protein can be further purified using standard chromatography techniques (e.g., affinity, ion-exchange, size-exclusion) in the presence of a low concentration of DPC-d25 (above the CMC) to maintain solubility.
- Buffer exchange for NMR: Dialyze the purified protein-micelle complexes against the NMR buffer. This step is crucial to remove any interfering buffer components and to introduce D₂O for the NMR lock.
- Concentrate the sample: Concentrate the protein sample to the desired concentration for NMR analysis (typically 0.1 - 1 mM).
- NMR data acquisition: The sample is now ready for NMR data acquisition.

Protocol 2: Reconstitution of a Purified Peptide into DPC-d25 Micelles

This protocol is adapted from a published method for incorporating a peptide into DPC micelles.[10]

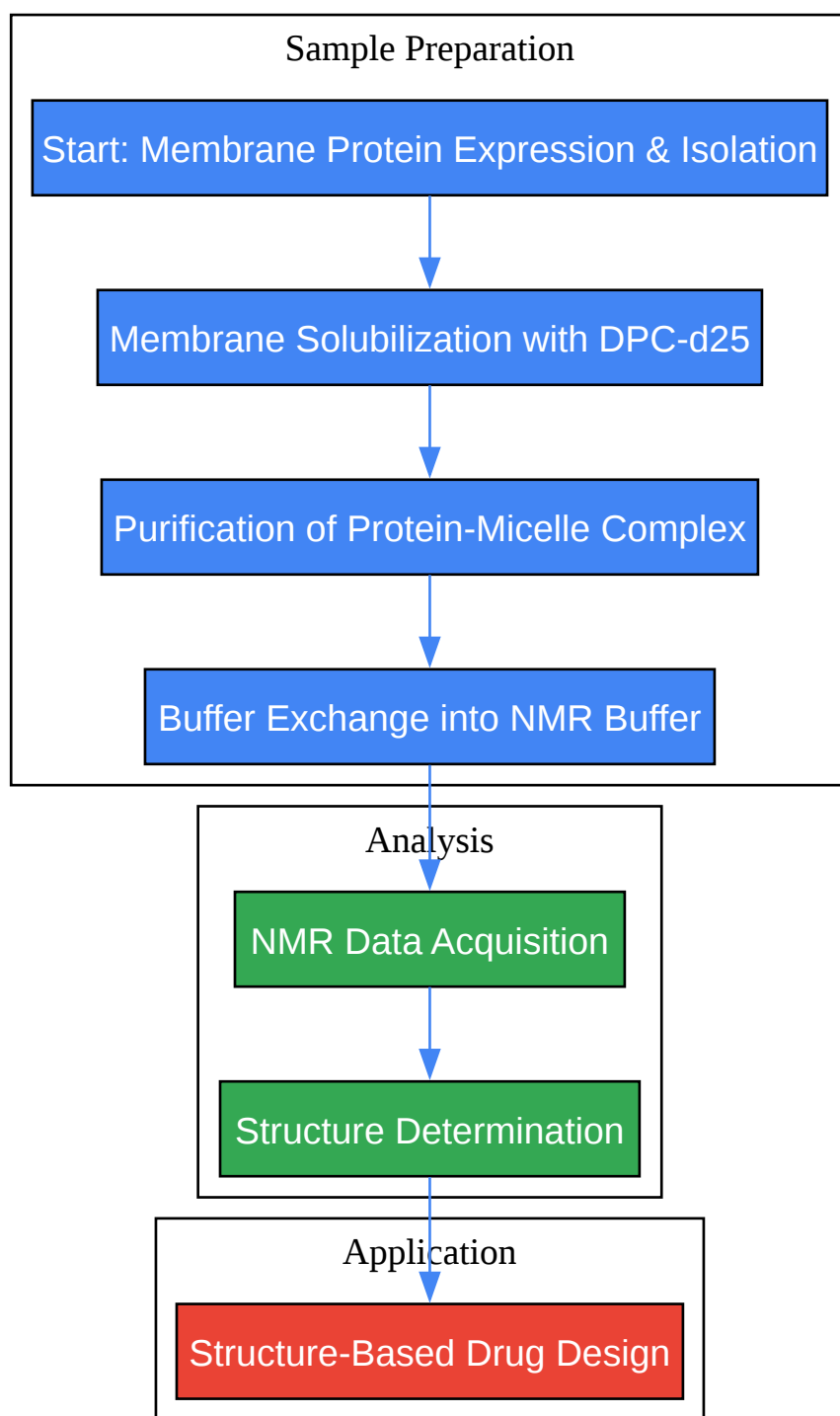
Materials:

- Lyophilized peptide
- High-purity **Dodecylphosphocholine-d25**
- Hexafluoroisopropanol (HFIP)
- Aqueous buffer (e.g., 20 mM MES, pH 6.0)
- Lyophilizer

Procedure:

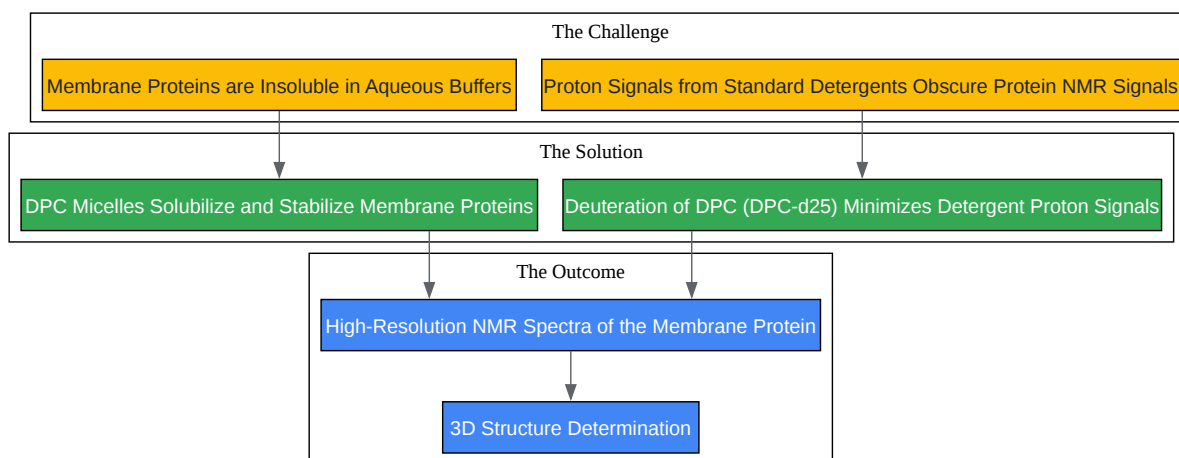
- **Co-dissolution in HFIP:** Dissolve the lyophilized peptide and DPC-d25 together in HFIP. A molar excess of DPC-d25 is typically used (e.g., 100:1 detergent-to-peptide ratio).
- **Lyophilization:** Lyophilize the HFIP solution until an oily or solid residue remains. This step removes the organic solvent.
- **Resuspension in aqueous buffer:** Dissolve the residue in the desired aqueous buffer.
- **Second Lyophilization:** Lyophilize the aqueous solution to dryness. This ensures the complete removal of any residual HFIP and promotes the formation of homogeneous peptide-micelle complexes.
- **Final Resuspension for NMR:** Dissolve the final lyophilized powder in the NMR buffer containing D₂O. The sample is now ready for analysis.

Visualizations



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Caption: Experimental workflow for membrane protein structural analysis using DPC-d25.



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Caption: Rationale for using DPC-d25 in membrane protein NMR.

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